

Application Notes and Protocols for 3-Octyn-2-one

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Compound of Interest

Compound Name: 3-Octyn-2-one

CAS No.: 1119-58-0

Cat. No.: B15837982

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following handling and storage procedures for **3-Octyn-2-one** (CAS No. 1119-58-0) are based on available chemical data and general laboratory safety principles. A comprehensive Safety Data Sheet (SDS) with complete hazard information is not readily available. Therefore, users must conduct a thorough risk assessment before handling this compound and treat it as a substance with unknown potential hazards.

Chemical and Physical Properties

3-Octyn-2-one is a chemical compound with the molecular formula C₈H₁₂O.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Source
Molecular Weight	124.18 g/mol	[1]
Molecular Formula	C8H12O	[1]
CAS Number	1119-58-0	[1]
Synonyms	Acetylbutylacetylene, Butyl(acetyl)acetylene, Oct-3-yn-2-one	[1]
Topological Polar Surface Area	17.1 Å ²	[1]
Rotatable Bond Count	2	[1]
Heavy Atom Count	9	[1]

Safety and Hazard Information

Detailed hazard information for **3-Octyn-2-one** is limited. While no specific GHS classification is available, it is prudent to handle this compound with care, assuming it may be flammable, and an irritant to the skin and eyes.

Personal Protective Equipment (PPE)

Due to the lack of comprehensive safety data, a conservative approach to personal protection is recommended.

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If inhalation risk is high, use a NIOSH-approved respirator.

Handling and Storage Protocols

Handling Procedures

- **Engineering Controls:** Handle **3-Octyn-2-one** in a well-ventilated area, preferably within a chemical fume hood.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.
- **Ignition Sources:** Keep away from open flames, hot surfaces, and sources of ignition.

Storage Procedures

- **Container:** Keep the container tightly closed.
- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.
- **Incompatible Materials:** While specific incompatibilities are not documented, avoid storing with strong oxidizing agents, strong acids, and strong bases.

Experimental Protocols

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Evacuate personnel to safe areas. Use personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.

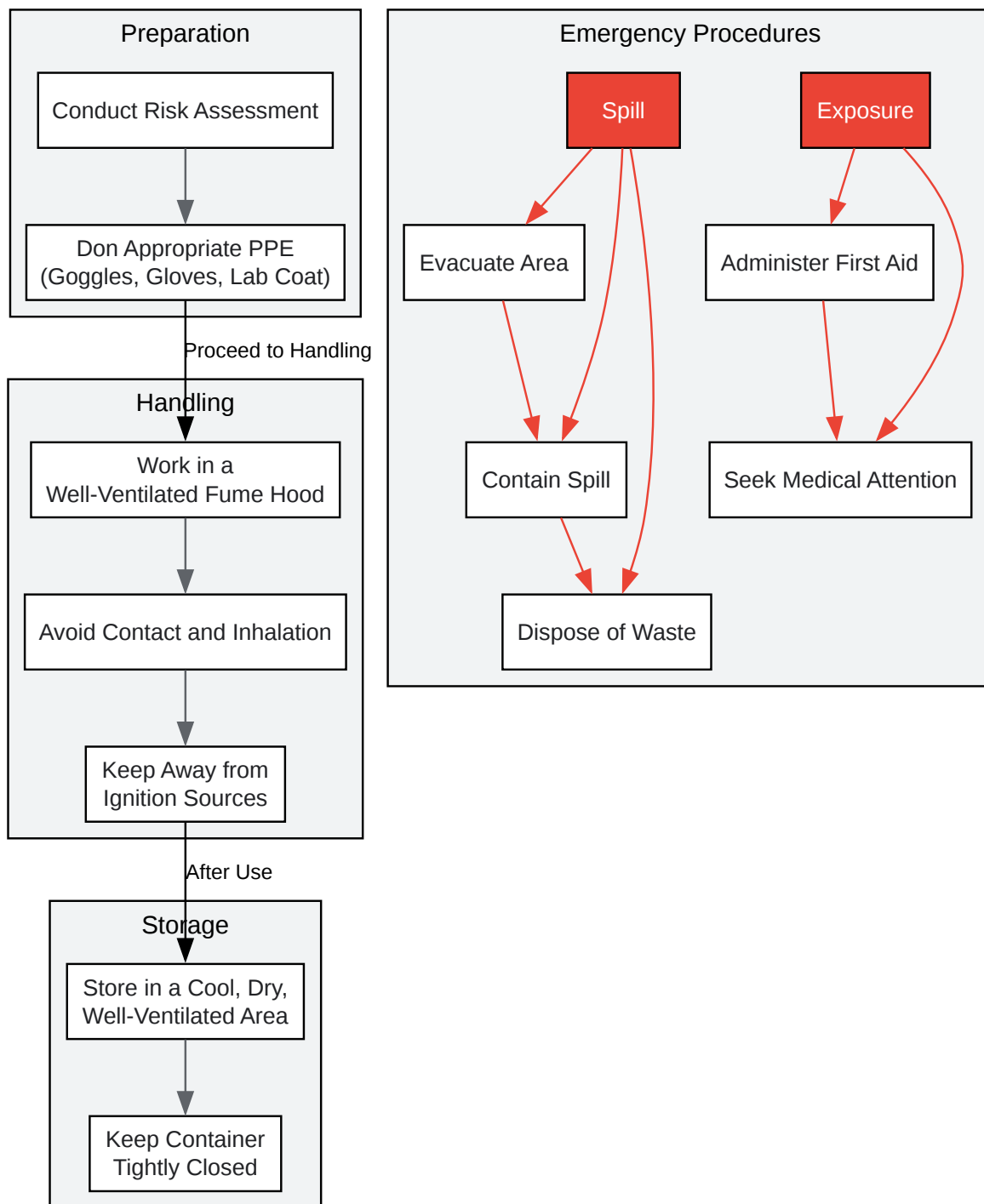
First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Special Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[2]

Logical Workflow for Handling and Storage



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Caption: Safe Handling and Storage Workflow for **3-Octyn-2-one**.

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References

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